

# chemical properties of Tubulozole C and Tubulozole T

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## Compound of Interest

Compound Name: Tubulozole

Cat. No.: B1682035

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## An In-depth Technical Guide on the Chemical Properties of Tubulozole C

### Introduction

This technical guide provides a comprehensive overview of the chemical and biological properties of **Tubulozole C**, a synthetic microtubule inhibitor with potential applications in oncology. The document is intended for researchers, scientists, and drug development professionals. It is important to note that information regarding a compound referred to as "**Tubulozole T**" could not be found in the reviewed scientific literature; therefore, this guide will focus exclusively on **Tubulozole C**.

## Chemical Properties of Tubulozole C

**Tubulozole C** is the common name for the cis-(±)-isomer of **Tubulozole**. It is a synthetic compound belonging to the class of imidazole derivatives.

Table 1: Physicochemical Properties of **Tubulozole C**

Property	Value	Source
Molecular Formula	C23H23Cl2N3O4S	PubChem
Molecular Weight	508.4 g/mol	PubChem
IUPAC Name	ethyl N-[4-[[[(2S,4S)-2-(2,4-dichlorophenyl)-2-(imidazol-1-ylmethyl)-1,3-dioxolan-4-yl]methylsulfanyl]phenyl]carbamate	PubChem
InChI	InChI=1S/C23H23Cl2N3O4S/c1-2-30-22(29)27-17-4-6-19(7-5-17)33-13-18-12-31-23(32-18,14-28-10-9-26-15-28)20-8-3-16(24)11-21(20)25/h3-11,15,18H,2,12-14H2,1H3,(H,27,29)/t18-,23+/m0/s1	PubChem
InChIKey	OGPIBXIQNMQSPY-FDDCHVKYSA-N	PubChem
Canonical SMILES	CCOC(=O)NC1=CC=C(C=C1)SC[C@@H]2CO--INVALID-LINK--(CN3C=CN=C3)C4=C(C=C(C=C4)Cl)Cl	PubChem
Topological Polar Surface Area	99.9 Å <sup>2</sup>	PubChem
LogP (calculated)	5.4	PubChem

Note: Specific experimental data for properties such as solubility in various solvents, pKa, and melting point are not readily available in the public domain.

## Biological Activity and Mechanism of Action

**Tubulozole C** functions as a microtubule inhibitor, a class of compounds that interfere with the dynamics of microtubule polymerization and depolymerization. This disruption of the

microtubule network leads to cell cycle arrest and the induction of apoptosis (programmed cell death).

## Signaling Pathways

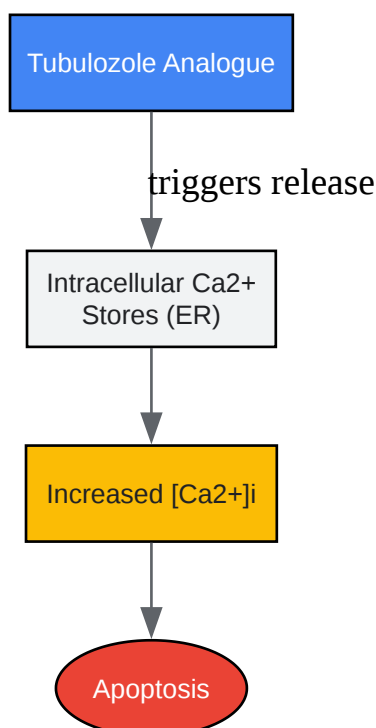
**Tubulozole C** has been shown to induce G2/M cell cycle arrest in human colon cancer cells.<sup>[1]</sup> This effect is mediated through the activation of the ERK1/2 and Chk1 kinase pathways.<sup>[1]</sup> Furthermore, analogues of **Tubulozole** have been demonstrated to induce apoptosis through a mechanism involving an increase in intracellular calcium concentration ( $[Ca^{2+}]_i$ ).

Below are diagrams illustrating the proposed signaling pathways affected by **Tubulozole C**.



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Caption: ERK1/2 and Chk1 mediated G2/M arrest by **Tubulozole C**.



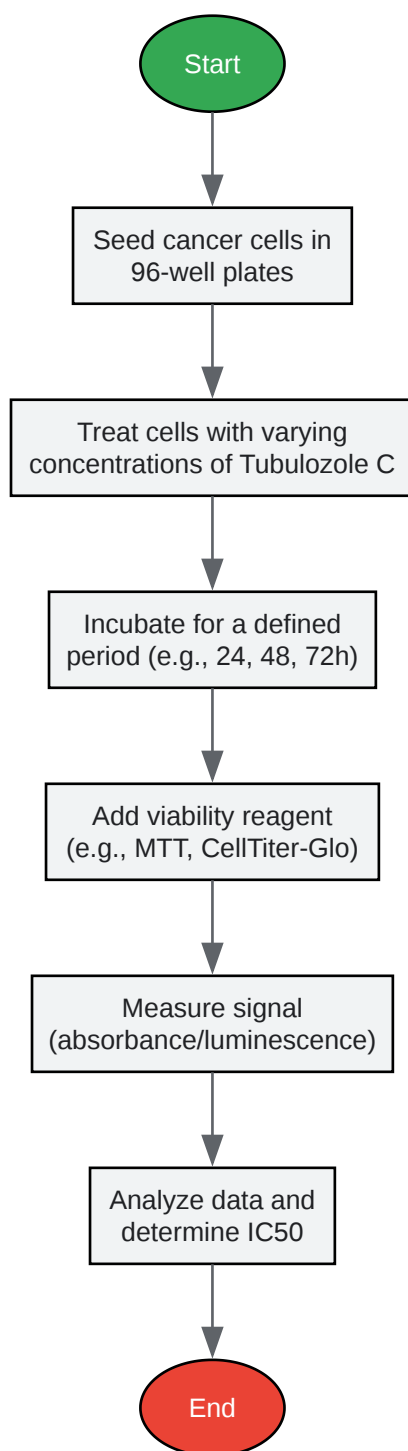
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Caption: Calcium signaling in **Tubulozole** analogue-induced apoptosis.

## Experimental Protocols

Detailed experimental protocols for the synthesis of **Tubulozole C** are not publicly available. The following are generalized protocols for assays commonly used to evaluate the biological activity of microtubule inhibitors like **Tubulozole C**.

## General Workflow for In Vitro Cytotoxicity Assessment



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Caption: General workflow for determining the IC<sub>50</sub> of **Tubulozole C**.

## Cell Viability (MTT) Assay

- **Cell Seeding:** Seed cancer cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- **Compound Treatment:** Treat the cells with a serial dilution of **Tubulozole C**. Include a vehicle control (e.g., DMSO) and untreated control wells.
- **Incubation:** Incubate the plate for 24-72 hours at 37°C in a humidified CO2 incubator.
- **MTT Addition:** Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 2-4 hours.
- **Solubilization:** Add a solubilizing agent (e.g., DMSO or a specialized buffer) to dissolve the formazan crystals.
- **Measurement:** Measure the absorbance at a specific wavelength (typically around 570 nm) using a microplate reader.
- **Analysis:** Calculate the percentage of cell viability relative to the control and determine the IC50 value.

## Cell Cycle Analysis by Flow Cytometry

- **Cell Treatment:** Treat cells with **Tubulozole C** at the desired concentration and for the desired time period.
- **Cell Harvesting:** Harvest the cells by trypsinization, wash with PBS, and fix in cold 70% ethanol.
- **Staining:** Resuspend the fixed cells in a staining solution containing a DNA-intercalating dye (e.g., propidium iodide) and RNase A.
- **Flow Cytometry:** Analyze the stained cells using a flow cytometer. The fluorescence intensity of the DNA dye is proportional to the DNA content.
- **Data Analysis:** Analyze the resulting histograms to determine the percentage of cells in each phase of the cell cycle (G0/G1, S, and G2/M).

## Apoptosis Assay (Annexin V/Propidium Iodide Staining)

- Cell Treatment: Treat cells with **Tubulozole C**.
- Cell Harvesting: Harvest the cells and wash them with cold PBS.
- Staining: Resuspend the cells in Annexin V binding buffer and add Annexin V-FITC and propidium iodide (PI).
- Incubation: Incubate the cells in the dark at room temperature.
- Flow Cytometry: Analyze the stained cells by flow cytometry. Annexin V stains apoptotic cells, while PI stains necrotic or late apoptotic cells.
- Data Analysis: Quantify the percentage of live, early apoptotic, late apoptotic, and necrotic cells.

## Conclusion

**Tubulozole C** is a microtubule-targeting agent that induces cell cycle arrest and apoptosis in cancer cells. Its mechanism of action involves the modulation of key signaling pathways, including the ERK1/2 and Chk1 kinases. While detailed physicochemical and synthetic data are not widely available, the provided information and generalized protocols offer a solid foundation for researchers interested in further investigating the therapeutic potential of this compound. The absence of information on "**Tubulozole T**" suggests it may be a non-standard nomenclature or a compound not yet described in publicly accessible scientific literature.

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## References

- 1. Apoptosis Protocols | USF Health [health.usf.edu]

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